

Measuring Human Proenkephalin (PENK) Expression Levels: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *PEN (human)*

Cat. No.: *B2477412*

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Introduction

Proenkephalin (PENK) is the precursor protein for a group of endogenous opioid peptides known as enkephalins. These peptides, primarily Met-enkephalin and Leu-enkephalin, are crucial neuromodulators in the central and peripheral nervous systems, playing significant roles in pain perception, emotional regulation, and autonomic function.[1][2] Beyond its classical neurological functions, PENK and its derived peptides are expressed in various non-neuronal tissues and are implicated in a range of physiological and pathological processes, including cell growth, apoptosis, and immune modulation.[3] Consequently, the accurate measurement of PENK gene and protein expression is critical for advancing our understanding of its biological roles and for the development of novel therapeutics targeting opioid signaling pathways.

This document provides detailed application notes and protocols for the quantification of human PENK mRNA and protein expression levels in various biological samples.

Data Presentation: PENK Expression in Human Tissues

The following tables summarize the relative expression of PENK mRNA and protein in various human tissues, providing a baseline for experimental design and interpretation.

Table 1: Relative PENK mRNA Expression in Human Tissues

Tissue	Relative mRNA Expression Level
Adrenal Gland	Very High
Brain	High
Testis	High
Colon	Medium
Skin	Low to Medium ^[4]
Kidney	Low

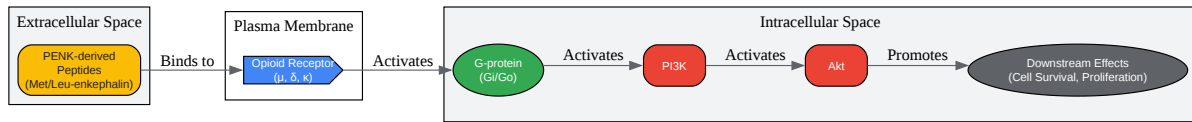
Data is compiled from publicly available databases, including the Human Protein Atlas.^[5] Expression levels are relative and intended for comparative purposes.

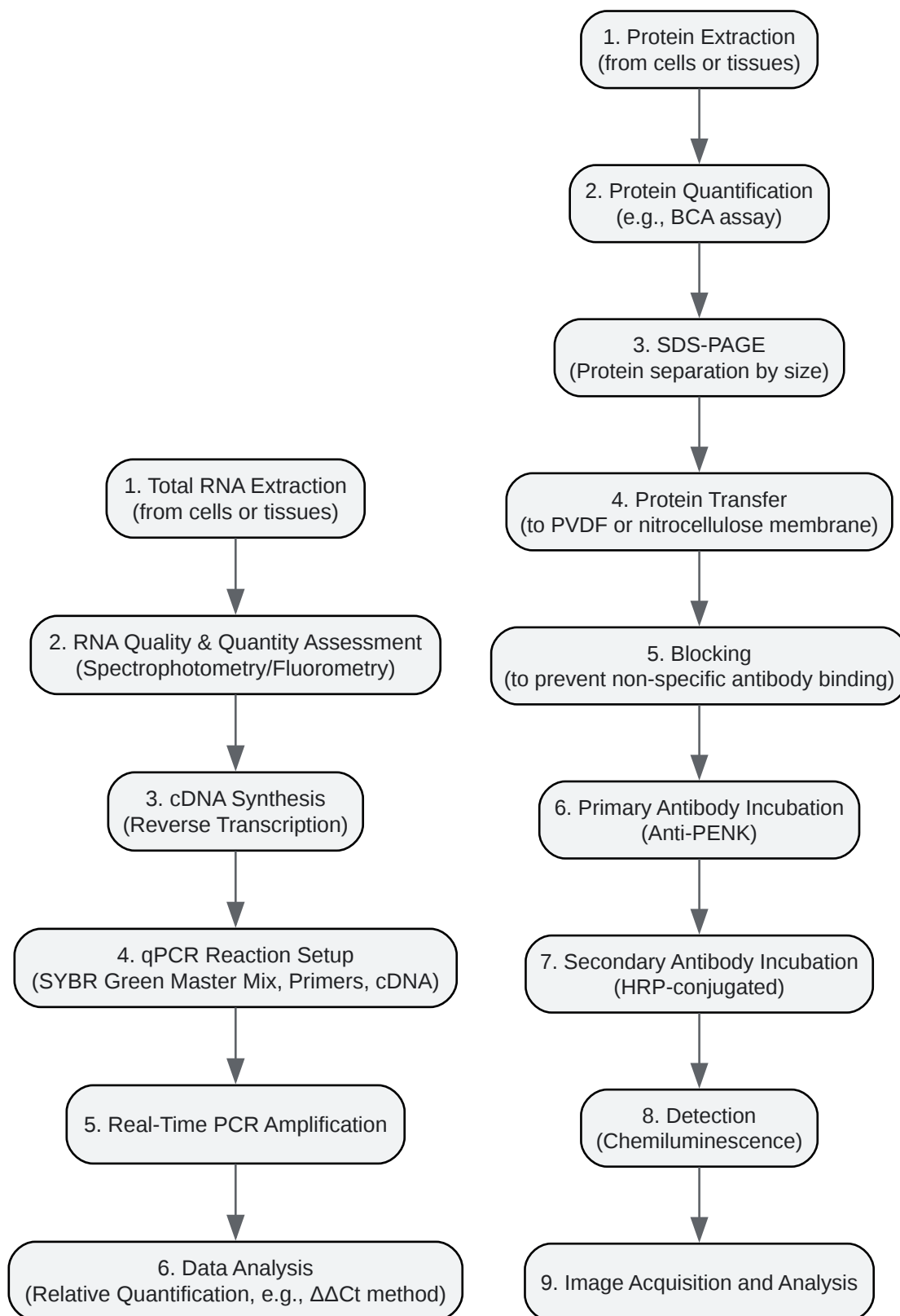
Table 2: PENK Protein Concentration in Human Biofluids

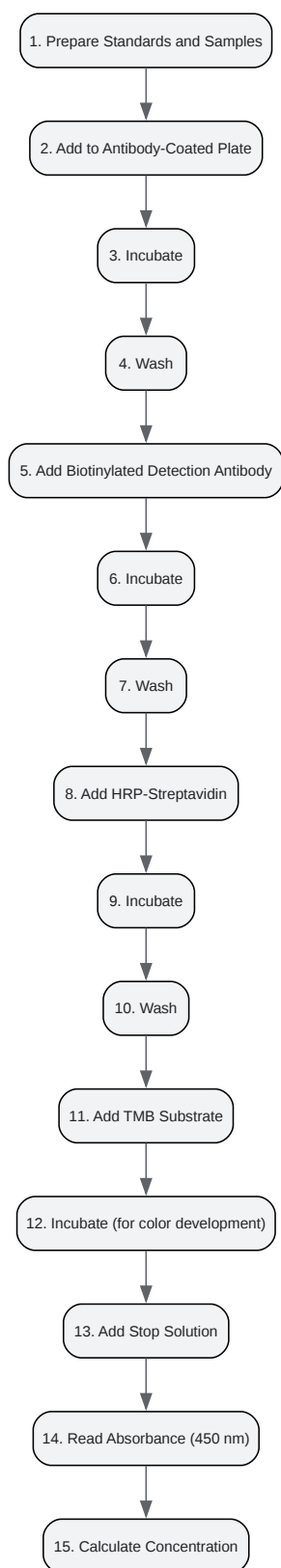
Biofluid	Protein	Method	Reported Concentration
Plasma/Serum	Proenkephalin A	ELISA	Varies significantly with physiological and pathological state.
Cerebrospinal Fluid (CSF)	Proenkephalin A	ELISA	Generally higher than in plasma.

Signaling Pathways Involving PENK

PENK-derived peptides exert their effects by binding to and activating opioid receptors, which are a class of G-protein coupled receptors (GPCRs). The primary opioid receptors are the mu (μ), delta (δ), and kappa (κ) receptors. Upon peptide binding, these receptors initiate intracellular signaling cascades that can modulate neuronal activity and other cellular processes. One of the key downstream pathways influenced by PENK is the PI3K/Akt signaling pathway, which is involved in cell survival and proliferation.







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References

- [1. Five Decades of Research on Opioid Peptides: Current Knowledge and Unanswered Questions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. schnablelab.plantgenomics.iastate.edu \[schnablelab.plantgenomics.iastate.edu\]](#)
- [4. Proenkephalin - Wikipedia \[en.wikipedia.org\]](#)
- [5. PENK protein expression summary - The Human Protein Atlas \[proteinatlas.org\]](#)
- To cite this document: BenchChem. [Measuring Human Proenkephalin (PENK) Expression Levels: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2477412/docs#measuring-human-proenkephalin-penk-expression-levels-application-notes-and-protocols\]](https://www.benchchem.com/product/b2477412/docs#measuring-human-proenkephalin-penk-expression-levels-application-notes-and-protocols)

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